

Etrimfos: A Toxicological Profile of an Organophosphate Insecticide

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Compound of Interest

Compound Name: Etrimfos

Cat. No.: B1671772

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This technical guide provides a comprehensive overview of the acute and chronic toxicity of **Etrimfos**, an organophosphate insecticide. The information is compiled from various toxicological studies to support research and development activities. All quantitative data is presented in structured tables for clear comparison, and detailed experimental methodologies are provided for key studies.

Acute Toxicity

Etrimfos exhibits moderate acute toxicity upon oral ingestion. The primary mechanism of toxicity is the inhibition of acetylcholinesterase, a critical enzyme in the nervous system.

Quantitative Acute Toxicity Data

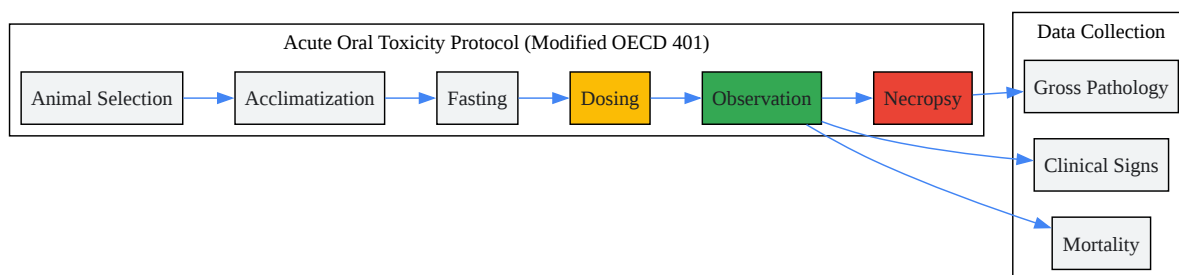
Test Type	Species	Route of Administration	LD50/LC50	Reference
Oral LD50	Rat (male)	Oral	1800 mg/kg bw	[1]
Oral LD50	Rat	Oral	1600-1800 mg/kg bw	[1]
Oral LD50	Mouse	Oral	437 mg/kg bw	[1]
Dietary LC50 (8-day)	Quail	Dietary	740 mg/kg	[1]
48-hour LC50	Carp	Water	13.6 mg/L	[1]
96-hour LC50	Carp	Water	13.3 mg/L	[1]

Experimental Protocols: Acute Oral Toxicity (Modified OECD 401)

A common protocol for determining the acute oral LD50 involves the following steps:

- **Test Animals:** Young, healthy adult rats (e.g., Sprague-Dawley strain), typically 8-12 weeks old, are used. Animals are acclimatized to laboratory conditions for at least 5 days before the study.
- **Housing:** Animals are housed in individual cages with controlled temperature, humidity, and a 12-hour light/dark cycle. They have free access to standard laboratory diet and water, except for a brief fasting period before dosing.
- **Dose Administration:** The test substance, **Etrimfos**, is administered orally by gavage. A range of dose levels is selected to determine the dose that is lethal to 50% of the animals.
- **Observation:** Animals are observed for clinical signs of toxicity and mortality at regular intervals for up to 14 days after dosing. Observations include changes in skin and fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects.

- Pathology: All animals that die during the study and all surviving animals at the end of the observation period undergo a gross necropsy.



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Workflow for a typical acute oral toxicity study.

Chronic Toxicity

Long-term exposure to **Etrimfos** has been evaluated in various animal models to determine its potential for cumulative toxicity and carcinogenicity.

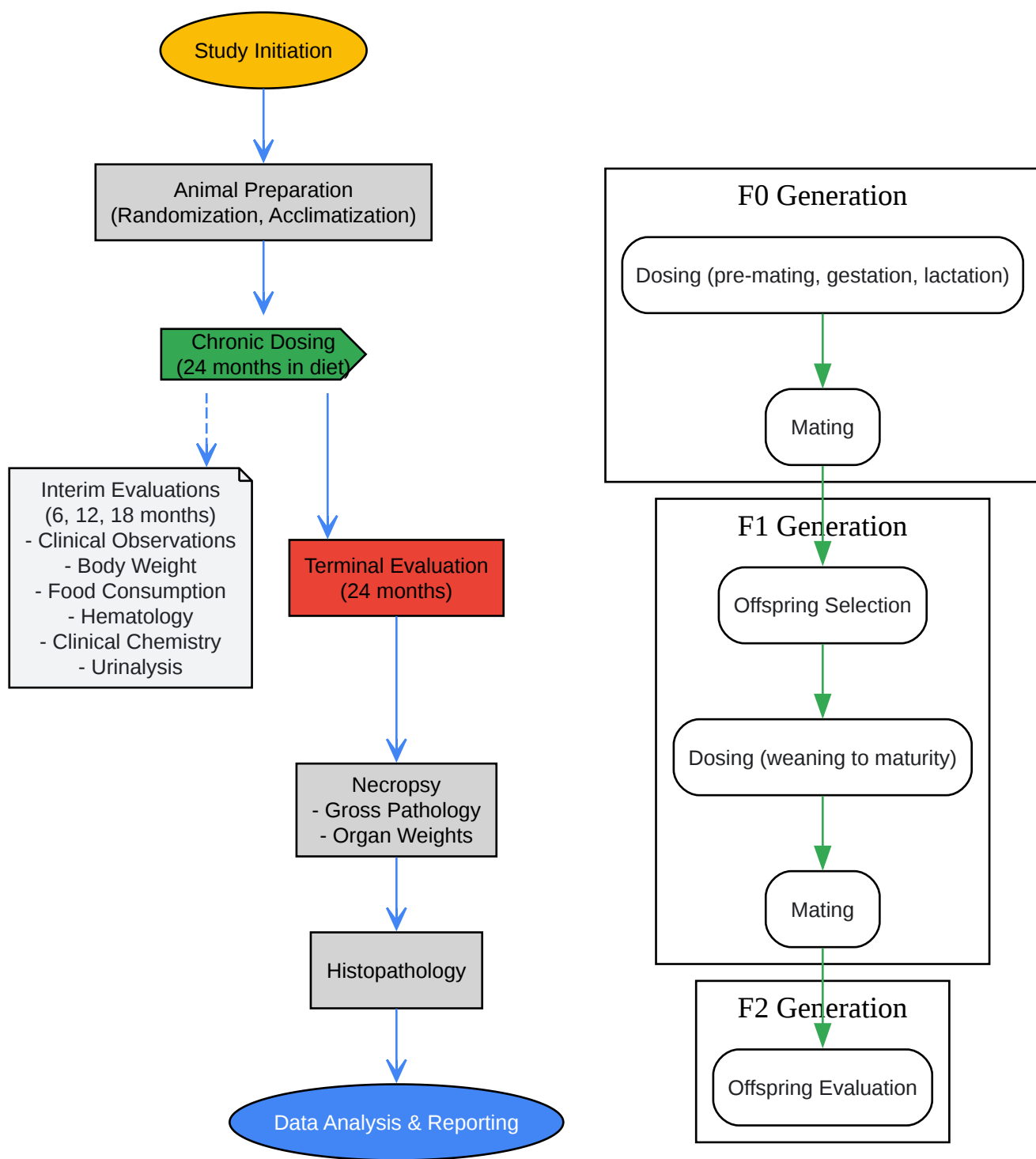
Quantitative Chronic Toxicity Data

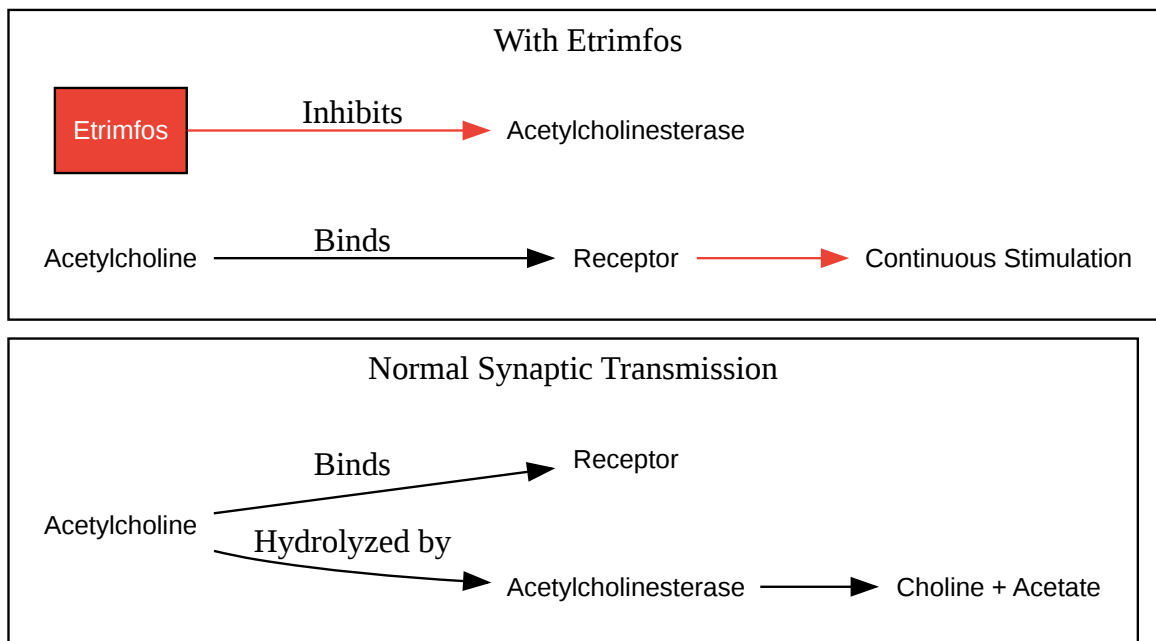
Study Type	Species	Duration	NOAEL	Key Findings	Reference
Chronic Toxicity	Rat	2 years	6 ppm in the diet (equivalent to 0.3 mg/kg bw/day)	Inhibition of cholinesterase activity	[2]
Chronic Toxicity	Dog	2 years	10 ppm in the diet (equivalent to 0.25 mg/kg bw/day)	Inhibition of cholinesterase activity	[2]

Experimental Protocols: Chronic Toxicity Study (Modified OECD 452)

The general protocol for a two-year chronic toxicity study in rats is as follows:

- **Test Animals:** Young, healthy rats are randomly assigned to control and treatment groups.
- **Dose Administration:** **Etrimfos** is administered in the diet at various concentrations for 24 months.[\[3\]](#)
- **Observations:** Animals are observed daily for clinical signs of toxicity. Body weight and food consumption are recorded weekly for the first 13 weeks and monthly thereafter. Hematology, clinical chemistry, and urinalysis are performed at 6, 12, 18, and 24 months.
- **Pathology:** A complete necropsy is performed on all animals. Organ weights are recorded, and tissues are examined microscopically for any pathological changes.





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References

- 1. Etrinfos | C₁₀H₁₇N₂O₄PS | CID 37995 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 586. Etrinfos (Pesticide residues in food: 1982 evaluations) [inchem.org]
- 3. Long-term oral toxicity | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
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